

Comprehensive Safety and Handling Guide for Phenanthrene-13C2

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Compound of Interest

Compound Name: Phenanthrene-13C2

Cat. No.: B583378

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This guide provides essential safety and logistical information for the handling, storage, and disposal of **Phenanthrene-13C2**. As an isotopically labeled form of phenanthrene, a polycyclic aromatic hydrocarbon (PAH), this compound should be handled with the utmost care, assuming it possesses similar hazards to its unlabeled counterpart.

Quantitative Data Summary

The following table summarizes key quantitative data for Phenanthrene, which is chemically analogous to **Phenanthrene-13C2**.

Property	Value
Molecular Formula	C ₁₄ H ₁₀
Molecular Weight	178.23 g/mol [1]
Appearance	Colorless monoclinic crystals[1]
Melting Point	95 - 101 °C (203 - 213.8 °F)[2]
Boiling Point	336 °C (636.8 °F)[2]
Solubility	Insoluble in water.[3] Soluble in organic solvents such as ethanol, diethyl ether, acetone, benzene, and carbon disulfide.[1]
Vapor Pressure	0.00012 hPa at 20 °C (68 °F)[3]
Oral LD50 (Rat)	1.8 g/kg[2]
Oral LD50 (Mouse)	700 mg/kg[4]

Personal Protective Equipment (PPE)

To minimize exposure and ensure personal safety, the following personal protective equipment is mandatory when handling **Phenanthrene-13C2**. [5]

Protection Type	Required Equipment	Specifications and Best Practices
Eye Protection	Chemical safety goggles or a face shield worn over safety glasses.	Must meet ANSI Z87.1 standards. A face shield is required when there is a risk of splashing.[5]
Skin Protection	Chemical-resistant gloves (Nitrile recommended).[5]	Disposable nitrile gloves provide good protection.[5] Always inspect gloves for tears or holes before use and replace them immediately if contaminated.
Flame-resistant lab coat.	A Nomex® or similar flame-resistant lab coat should be worn and kept fully buttoned.[5]	
Long pants and closed-toe shoes.	Pants should cover the entire leg, and shoes must fully cover the feet.[5]	
Respiratory Protection	A NIOSH-approved respirator may be necessary.	All work should be conducted in a certified chemical fume hood.[5] If engineering controls are insufficient or in the event of a spill, a respirator with an organic vapor cartridge is recommended.[5]

Operational and Disposal Plans

Adherence to a strict operational protocol is critical for the safe handling of **Phenanthrene-13C2**.

Engineering Controls:

- Ventilation: All work with this compound, including weighing and preparing solutions, must be conducted in a properly functioning chemical fume hood to minimize inhalation exposure.[\[5\]](#)
- Eyewash and Safety Shower: An eyewash station and safety shower must be readily accessible in the immediate work area.[\[5\]](#)

Step-by-Step Handling Procedure:

- Preparation: Before handling the compound, ensure all necessary PPE is donned correctly. Prepare the work area within the chemical fume hood by covering the surface with absorbent, disposable bench paper.[\[5\]](#)
- Weighing: If the compound is a solid, carefully weigh the required amount in the fume hood to avoid generating dust.[\[5\]](#)
- Solution Preparation: When dissolving the compound, add the solvent slowly to the solid to prevent splashing.[\[5\]](#)
- Experimental Use: Keep all containers with the compound sealed when not in use. Clearly label all vessels containing the substance.[\[5\]](#)
- Post-Handling: After use, decontaminate all surfaces and equipment. Remove PPE in the correct order to avoid cross-contamination. Wash hands thoroughly with soap and water after removing gloves.[\[5\]](#)

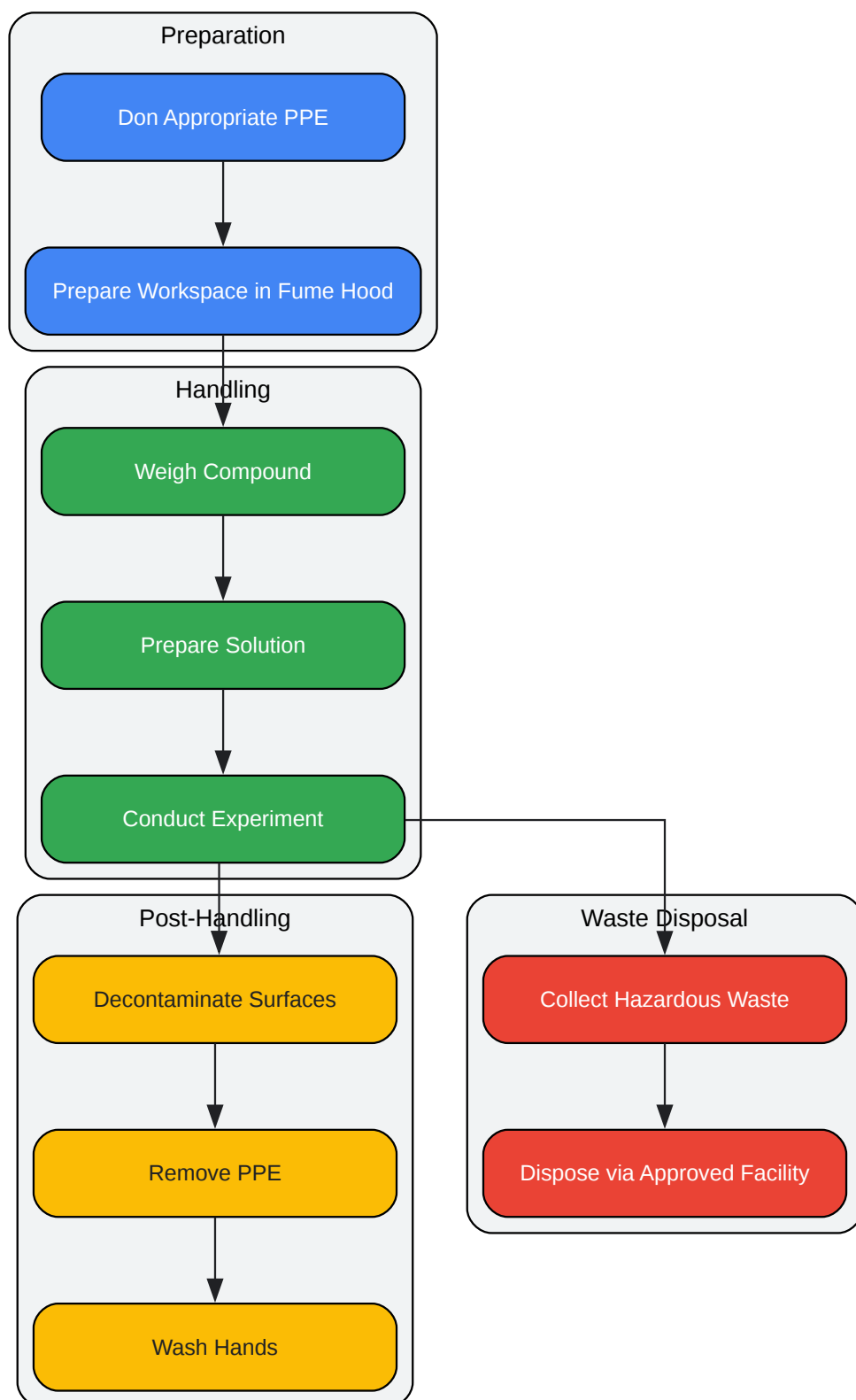
Storage Plan:

- Store in a tightly closed container in a dry and well-ventilated place.
- For long-term stability, solid **Phenanthrene-13C2** should be stored in a dark, cold, and inert environment, such as in a sealed vial under an inert atmosphere (argon or nitrogen) at or below 0°C in a freezer.[\[6\]](#)
- Handle and store under an inert gas.

Disposal Plan:

- **Phenanthrene-13C2** and any materials contaminated with it are considered hazardous waste.^[5]
- Collect all solid and liquid waste containing this compound in a designated, leak-proof, and clearly labeled hazardous waste container.^[5]
- Dispose of contents and container to an approved waste disposal plant in accordance with national and local regulations. Do not allow the product to enter drains.

Experimental Workflow



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Caption: Safe handling workflow for **Phenanthrene-13C2**.

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